

Application Note & Protocol: Quantification of Oxidized Linoleic Acid Metabolites using Linoleic Acid-d5

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Compound of Interest

Compound Name: *Linoleic acid-d5*

Cat. No.: *B12395246*

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Introduction

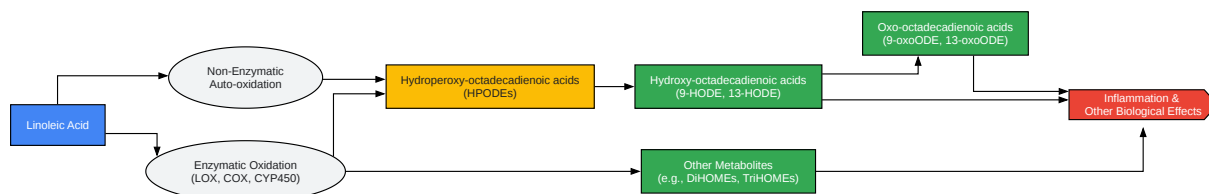
Oxidized linoleic acid metabolites (OXLAMs) are a class of lipid mediators derived from the enzymatic or non-enzymatic oxidation of linoleic acid, the most abundant polyunsaturated fatty acid in the human diet[1]. These metabolites, including hydroxy-octadecadienoic acids (HODEs) and oxo-octadecadienoic acids (oxoODEs), are implicated in a wide range of physiological and pathological processes such as inflammation, cardiovascular disease, and chronic pain[1][2]. Accurate quantification of OXLAMs in biological matrices is crucial for understanding their roles in disease and for the development of novel therapeutics.

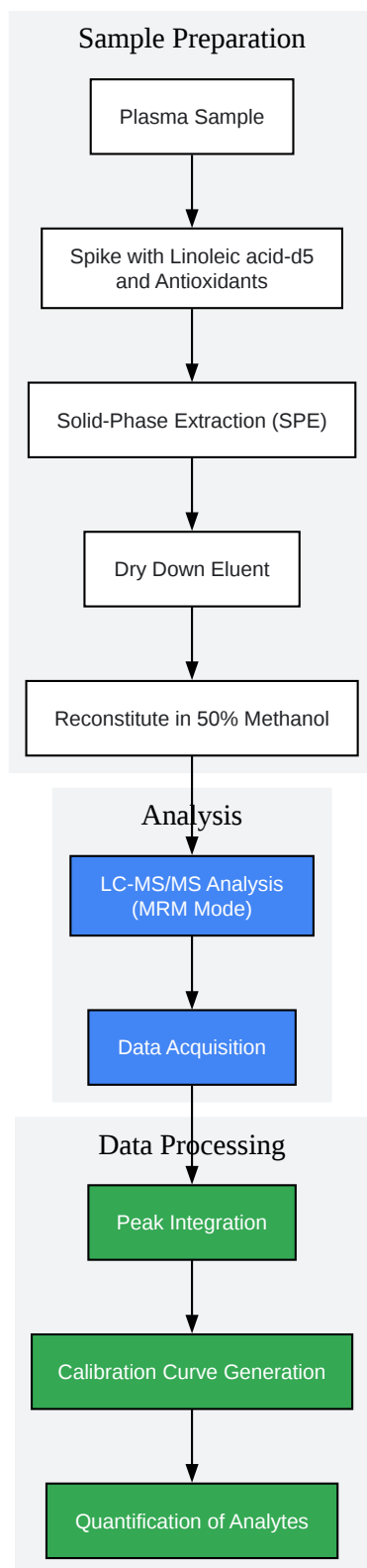
This application note provides a detailed protocol for the sensitive and specific quantification of various OXLAMs in plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Linoleic acid-d5** as an internal standard. The use of a stable isotope-labeled internal standard is critical for correcting for variability during sample preparation and analysis, ensuring high accuracy and precision[3].

Signaling Pathway of Linoleic Acid Oxidation

Linoleic acid is metabolized via several enzymatic pathways, including those involving cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP450) enzymes, as

well as through non-enzymatic auto-oxidation[3]. These pathways lead to the formation of a diverse array of bioactive OXLAMs.





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References

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- 3. Modern Methods of Sample Preparation for the Analysis of Oxylipins in Biological Samples - PMC [pmc.ncbi.nlm.nih.gov]
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